

Application Notes & Protocols: A Murine Model of IL-31-Induced Itch

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These application notes provide a detailed methodology for establishing and utilizing a murine model of pruritus induced by Interleukin-31 (IL-31). This model is a valuable tool for researchers, scientists, and drug development professionals investigating the mechanisms of itch and for the preclinical evaluation of novel anti-pruritic therapies.

Introduction

Interleukin-31 (IL-31) is a T-cell-derived cytokine strongly implicated as a key mediator of itch (pruritus), particularly in the context of atopic dermatitis and other pruritic skin diseases.[1][2][3] It exerts its effects by binding to a heterodimeric receptor complex on sensory neurons, which triggers a signaling cascade that results in the sensation of itch.[1][4] Establishing a reliable animal model that recapitulates IL-31-induced itch is crucial for both basic research and the development of targeted therapeutics.

This document outlines the procedures for inducing and assessing itch-related behaviors in mice following the intradermal administration of recombinant murine IL-31. The model is characterized by a delayed onset of scratching behavior, which is a hallmark of IL-31's pruritic action.[5]

IL-31 Signaling Pathway

IL-31 signaling is initiated when IL-31 binds to its receptor, a heterodimeric complex composed of the IL-31 receptor A (IL-31RA) and the oncostatin M receptor β (OSMR β).[4] This receptor is expressed on various cells, including keratinocytes and, critically for pruritus, on peripheral

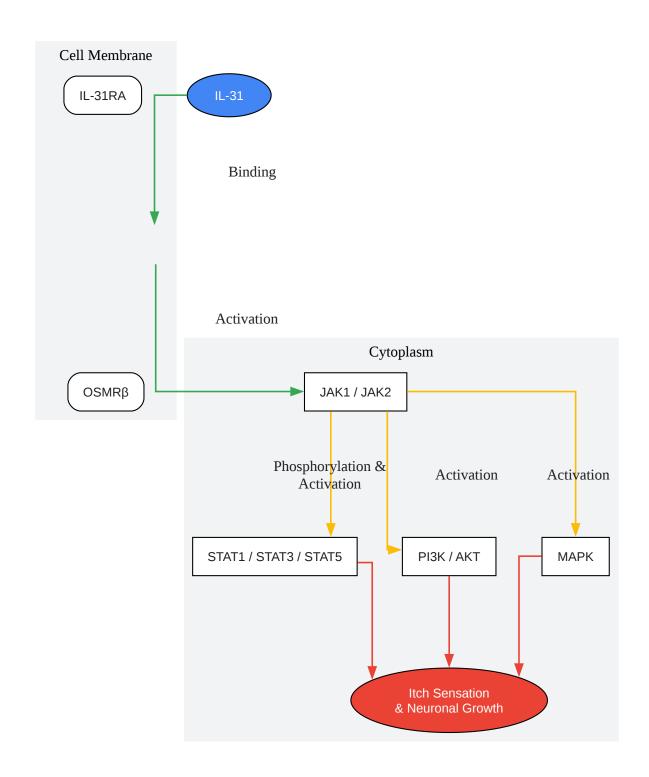


Methodological & Application

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sensory neurons of the dorsal root ganglia.[1][6][7] The binding of IL-31 to the receptor complex activates the Janus kinase (JAK) family members, specifically JAK1 and JAK2.[4] Activated JAKs then phosphorylate and activate Signal Transducer and Activator of Transcription (STAT) proteins, primarily STAT3, with lesser activation of STAT1 and STAT5.[4] In addition to the JAK/STAT pathway, IL-31 receptor engagement also activates the phosphoinositide-3-kinase (PI3K)/AKT and mitogen-activated protein kinase (MAPK) pathways, contributing to its diverse biological effects.[1][2]





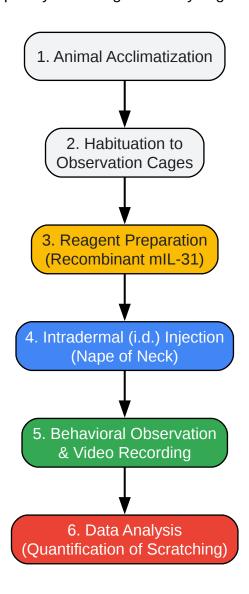
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Caption: IL-31 signaling cascade leading to pruritus.



Experimental Protocol and Workflow

The overall workflow involves acclimatizing the animals, preparing and administering the recombinant IL-31, and subsequently recording and analyzing the induced scratching behavior.



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